

Personal protective equipment for handling 6',7'-Dihydroxybergamottin acetonide

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Compound of Interest

Compound Name: 6',7'-Dihydroxybergamottin
acetonide

Cat. No.: B12527030

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Essential Safety and Handling Guide for 6',7'-Dihydroxybergamottin Acetonide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **6',7'-Dihydroxybergamottin acetonide**. The following procedures are based on the known characteristics of the parent compound, 6',7'-Dihydroxybergamottin, a naturally occurring furanocoumarin, and general safety protocols for related chemical structures. Adherence to these guidelines is essential to ensure a safe laboratory environment.

Physicochemical and Hazard Data

A comprehensive understanding of the compound's properties is the first step in safe handling. The following table summarizes key data for **6',7'-Dihydroxybergamottin acetonide** and highlights the potential hazards associated with furanocoumarins.

Property	Value	Source/Comment
Chemical Name	6',7'-Dihydroxybergamottin acetonide	
CAS Number	684217-08-1	[1]
Molecular Formula	C ₂₄ H ₂₈ O ₆	[1]
Molecular Weight	412.48 g/mol	[1]
Appearance	Typically exists as a solid at room temperature	[1]
Boiling Point	549.2 ± 50.0 °C at 760 mmHg	[1]
Density	1.2 ± 0.1 g/cm ³	[1]
Primary Hazards	Based on related furanocoumarins: Potential for skin irritation, possible risk of impaired fertility, and may be harmful if swallowed or inhaled.[2][3]	Lacks specific toxicology data. Caution is advised.
Known Biological Activity	The parent compound, 6',7'-Dihydroxybergamottin, is a known inhibitor of cytochrome P450 enzymes, particularly CYP3A4.[4][5][6][7][8]	This may have implications for drug interaction studies.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **6',7'-Dihydroxybergamottin acetonide** is crucial for minimizing risk. This section outlines a step-by-step operational plan.

1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- Store the compound in a cool, dry, and well-ventilated area, away from incompatible materials.[\[2\]](#)
- Keep the container tightly sealed and clearly labeled.[\[2\]](#)
- For long-term storage as a powder, -20°C is recommended.[\[1\]](#)

2. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear nitrile rubber gloves. A glove thickness of at least 0.11 mm is recommended.[\[9\]](#)
- Body Protection: A laboratory coat is required. For operations with a higher risk of splashing, consider a chemical-resistant apron.
- Respiratory Protection: If handling the powder outside of a certified chemical fume hood, a NIOSH-approved respirator is necessary to avoid inhalation of dust.[\[2\]](#)

3. Handling and Experimental Procedures:

- All handling of the solid compound should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Avoid the formation of dust.[\[2\]](#)
- Use dedicated spatulas and weighing boats for transferring the compound.
- For solution preparation, add the solid to the solvent slowly to prevent splashing.
- Ensure an eyewash station and safety shower are readily accessible.[\[10\]](#)

4. Disposal Plan:

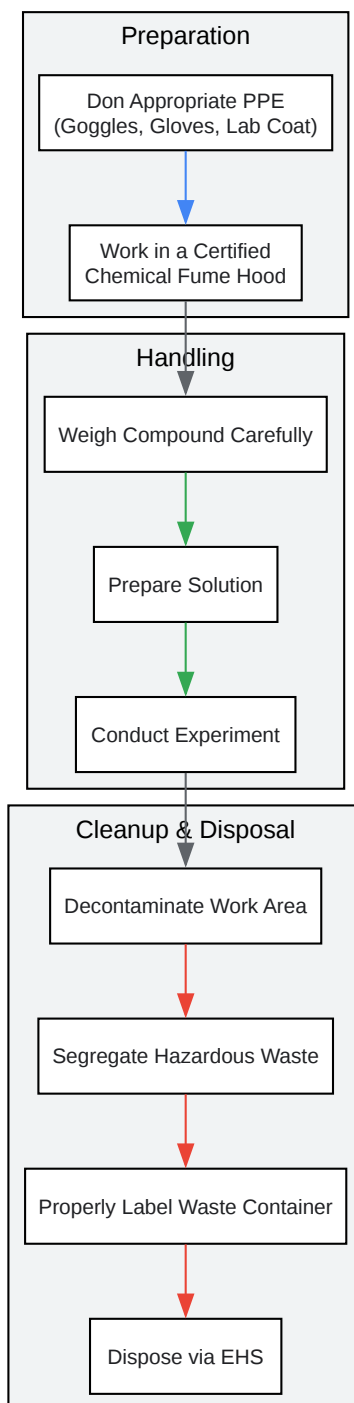
- All waste materials, including empty containers, contaminated PPE, and unused compound, must be treated as hazardous chemical waste.

- Dispose of waste in clearly labeled, sealed containers.
- Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.[\[2\]](#)
- Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **6',7'-Dihydroxybergamottin acetonide** in a laboratory setting.

Safe Handling Workflow for 6',7'-Dihydroxybergamottin Acetonide

[Click to download full resolution via product page](#)Caption: Workflow for handling **6',7'-Dihydroxybergamottin acetonide**.

This comprehensive guide is intended to provide a framework for the safe handling of **6',7'-Dihydroxybergamottin acetonide**. Researchers should always consult their institution's specific safety protocols and exercise caution when working with any chemical compound.

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